

Application Notes: Cyclohexane in the Manufacturing of Nylon Precursors

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Compound of Interest

Compound Name: Decylcyclohexane

Cat. No.: B1669408

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Introduction

Nylon, a family of synthetic thermoplastic polymers, is of immense industrial importance, with applications ranging from textiles and carpets to automotive parts and engineering plastics. The most common types, Nylon 6 and Nylon 6,6, are produced from key monomeric precursors derived from the catalytic oxidation of cyclohexane. This document provides a detailed overview of the chemical pathways, experimental protocols, and quantitative data associated with the conversion of cyclohexane into adipic acid and caprolactam.

Core Chemical Pathways

The manufacturing of nylon precursors from cyclohexane primarily involves two critical stages:

- Oxidation of Cyclohexane to Cyclohexanol and Cyclohexanone (KA Oil): Cyclohexane is first oxidized to a mixture of cyclohexanol and cyclohexanone, commonly referred to as KA oil.^[1] This is a crucial intermediate step.
- Conversion of KA Oil to Nylon Precursors:
 - Adipic Acid (for Nylon 6,6): The KA oil is further oxidized, typically using nitric acid, to produce adipic acid.^[2]
 - Caprolactam (for Nylon 6): Cyclohexanone from the KA oil is converted to cyclohexanone oxime, which then undergoes a Beckmann rearrangement to yield caprolactam.^[3]

Quantitative Data Presentation

The following tables summarize key quantitative data from various catalytic systems for the oxidation of cyclohexane.

Table 1: Catalytic Oxidation of Cyclohexane to KA Oil

Catalyst System	Oxidant	Temperature (°C)	Pressure (bar)	Cyclohexane Conversion (%)	KA Oil Selectivity (%)	Reference
Cobalt Naphthenate	Air	125–165	8–15	10–12	80–85	[4]
Ti-Zr-Co Alloy	O ₂	Not Specified	2 MPa	6.8	90.4	[5]
NiO	H ₂ O ₂	70	Not Specified	Not Specified	Not Specified	[6]
Molybdenum Blue	O ₂	140	3	~6	High for Cyclohexanol	[7]

Table 2: One-Step Oxidation of Cyclohexane to Adipic Acid

Catalyst System	Oxidant	Temperature (°C)	Pressure (kg/cm ²)	Cyclohexane Conversion (%)	Adipic Acid Selectivity (%)	Reference
Cobalt Acetate	Molecular O ₂	90	20	21	72.1	[8]
Cobalt & Iron Acetate	Molecular O ₂	90	20	26	69.7	[8]

Experimental Protocols

Protocol 1: Two-Step Synthesis of Adipic Acid via KA Oil

1.1. Oxidation of Cyclohexane to KA Oil

- Objective: To produce a mixture of cyclohexanol and cyclohexanone (KA oil) from cyclohexane.
- Materials: Cyclohexane, Cobalt Naphthenate catalyst, Air or molecular oxygen.
- Apparatus: High-pressure reactor equipped with a stirrer, gas inlet, and temperature and pressure controls.
- Procedure:
 - Charge the high-pressure reactor with cyclohexane and the cobalt naphthenate catalyst.
 - Pressurize the reactor with air or oxygen to the desired pressure (e.g., 8-15 bar).[4]
 - Heat the reactor to the reaction temperature (e.g., 125-165°C) while stirring.[4]
 - Maintain the reaction for a specified time to achieve the desired conversion (typically low, around 4-8%, to maintain high selectivity).[2]
 - Cool the reactor and depressurize.
 - The resulting mixture is the KA oil, which can be purified by distillation.

1.2. Oxidation of KA Oil to Adipic Acid

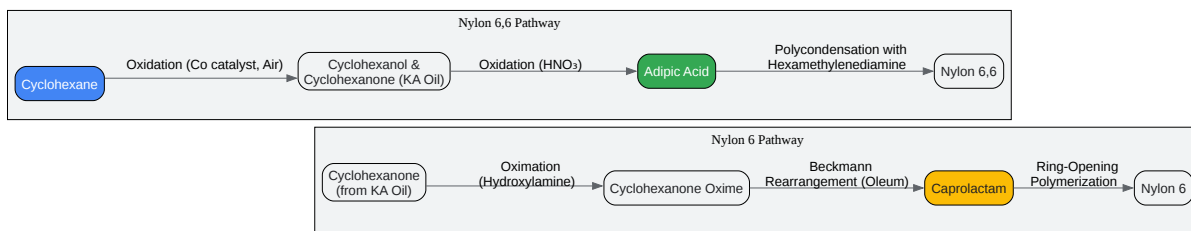
- Objective: To oxidize the KA oil to produce adipic acid.
- Materials: KA oil (mixture of cyclohexanol and cyclohexanone), 50% Nitric Acid, Ammonium vanadate (catalyst), Copper (catalyst).
- Apparatus: Round-bottomed flask with a mechanical stirrer, thermometer, and addition funnel, placed in a heating mantle.

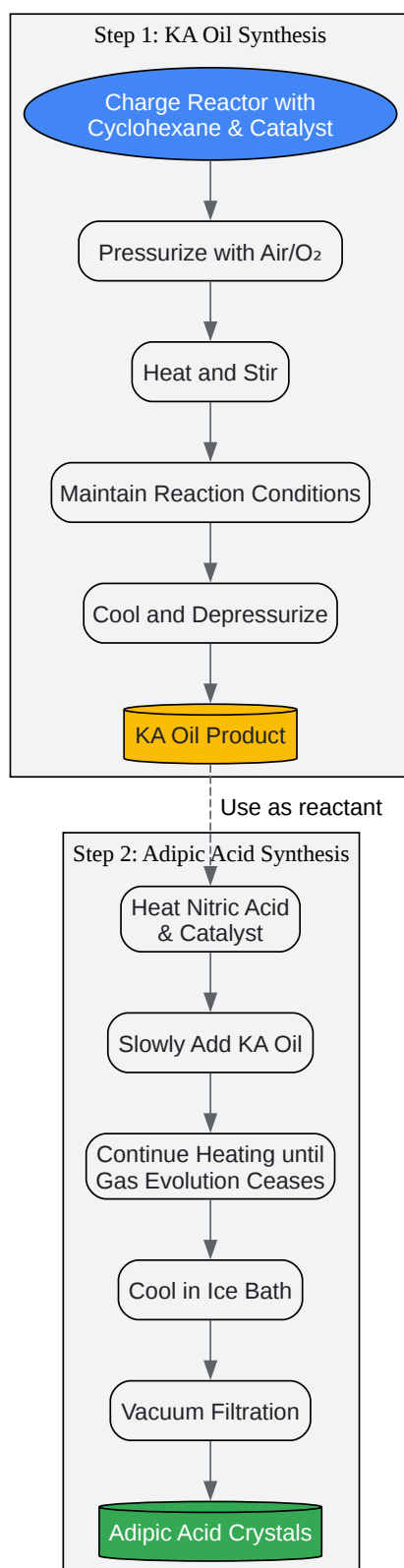
- Procedure:
 - Place 50% nitric acid and a catalytic amount of ammonium vanadate and copper in the reaction flask.
 - Heat the nitric acid solution to near boiling.
 - Slowly add the KA oil to the hot nitric acid solution with vigorous stirring. The reaction is exothermic and will generate nitrogen oxides.
 - After the addition is complete, continue heating and stirring until the evolution of nitrogen oxides ceases.
 - Cool the reaction mixture in an ice bath to crystallize the adipic acid.
 - Collect the adipic acid crystals by vacuum filtration, wash with cold water, and air dry.

Protocol 2: Synthesis of Caprolactam from Cyclohexanone

- Objective: To produce caprolactam from cyclohexanone.
- Materials: Cyclohexanone, Hydroxylamine sulfate, Oleum (fuming sulfuric acid), Ammonia.
- Apparatus: A series of reactors for oximation, rearrangement, and neutralization.
- Procedure:
 - Oximation: React cyclohexanone with hydroxylamine sulfate to form cyclohexanone oxime.^[3] This reaction is typically carried out in a controlled pH environment.
 - Beckmann Rearrangement: Treat the cyclohexanone oxime with oleum. This induces the Beckmann rearrangement, converting the oxime into the bisulfate salt of caprolactam.^[9]
 - Neutralization: Neutralize the bisulfate salt of caprolactam with ammonia. This releases the free caprolactam and generates ammonium sulfate as a byproduct.^[9]
 - Purification: The caprolactam is then purified, typically through extraction and distillation.

Visualizations





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